

Nanaomycin C: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nanaomycin C

Cat. No.: B1662403

[Get Quote](#)

Topic: **Nanaomycin C** as a Secondary Metabolite of Streptomyces Content Type: An in-depth technical guide or whitepaper on the core. Audience: Researchers, scientists, and drug development professionals.

Introduction

Nanaomycin C is a member of the nanaomycin family of antibiotics, a group of quinone-related compounds produced by the Gram-positive soil bacterium, *Streptomyces rosa* var. *notoensis*. [1] First isolated alongside nanaomycins A and B, **Nanaomycin C** is structurally distinguished as an amide derivative of Nanaomycin A.[1] The nanaomycins, as a class, exhibit a range of biological activities, including antibacterial, antifungal, and antitumor properties. This technical guide provides a comprehensive overview of **Nanaomycin C**, focusing on its biosynthesis, production, isolation, and the regulatory networks governing its synthesis in *Streptomyces*.

Physicochemical Properties and Bioactivity

While specific quantitative data for **Nanaomycin C** is limited in publicly available literature, the properties of the closely related and more extensively studied nanaomycins provide valuable context.

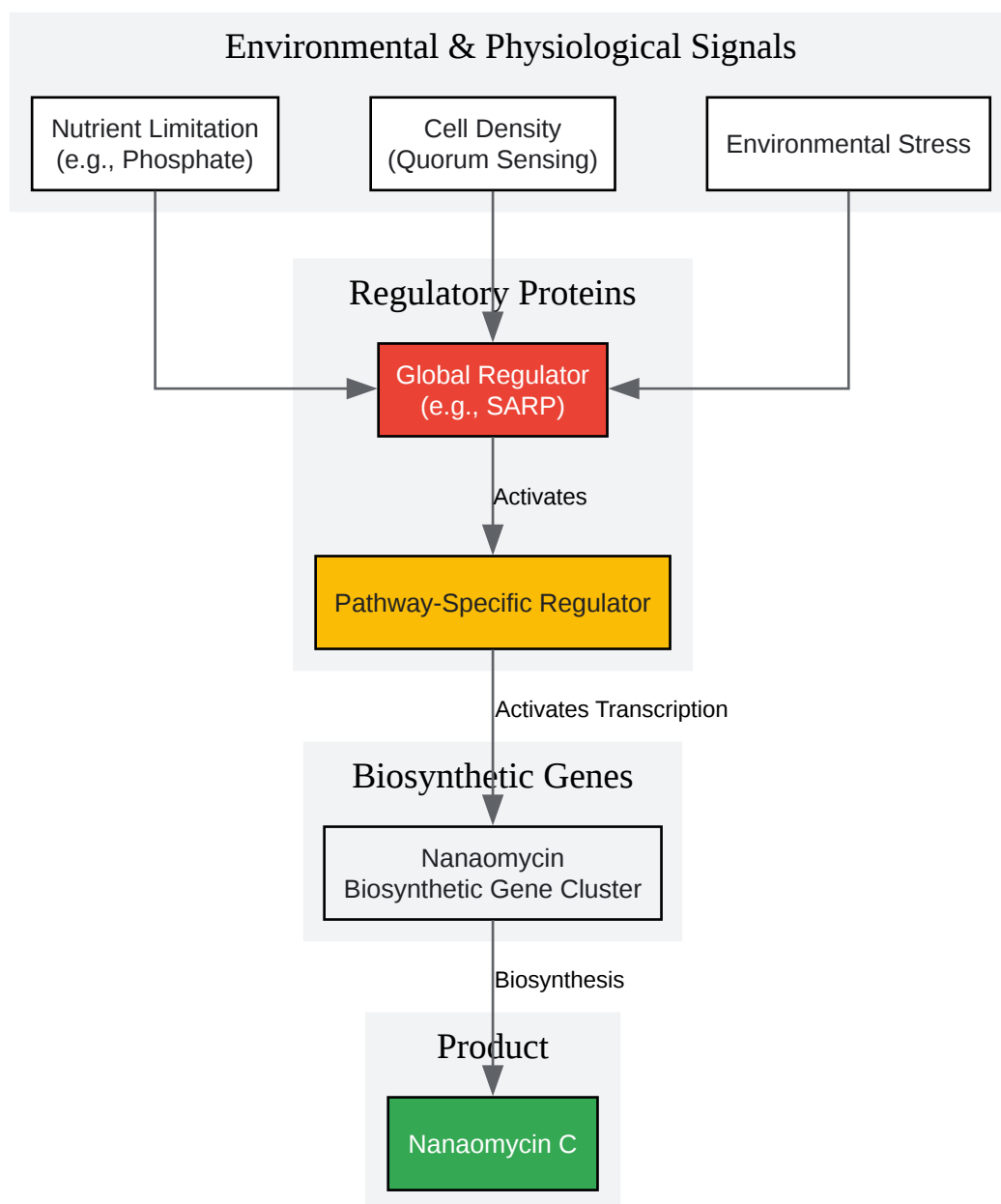
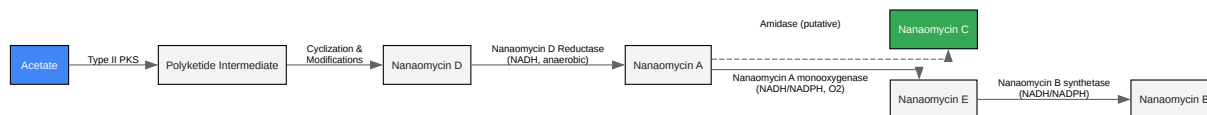
Property	Nanaomycin A	Nanaomycin B	Nanaomycin C	Reference
Molecular Formula	C ₁₆ H ₁₄ O ₆	C ₁₆ H ₁₆ O ₇	C ₁₆ H ₁₅ NO ₅	[2]
Molecular Weight	302.28	320.29	301.29	[2]
Appearance	Orange needles	Pale yellow needles	-	[2]
Bioactivity	Active against Gram-positive bacteria, fungi, and Mycoplasma gallisepticum. Selective inhibitor of DNMT3B.	Active against mycoplasmas and fungi.	Biological activities are noted, with derivatives showing strong activity against Gram-positive bacteria, fungi, and Mycoplasma gallisepticum.	[1][2][3][4]
Acute Toxicity (LD ₅₀ , ip in mice)	28.2 mg/kg	169 mg/kg	-	[2]

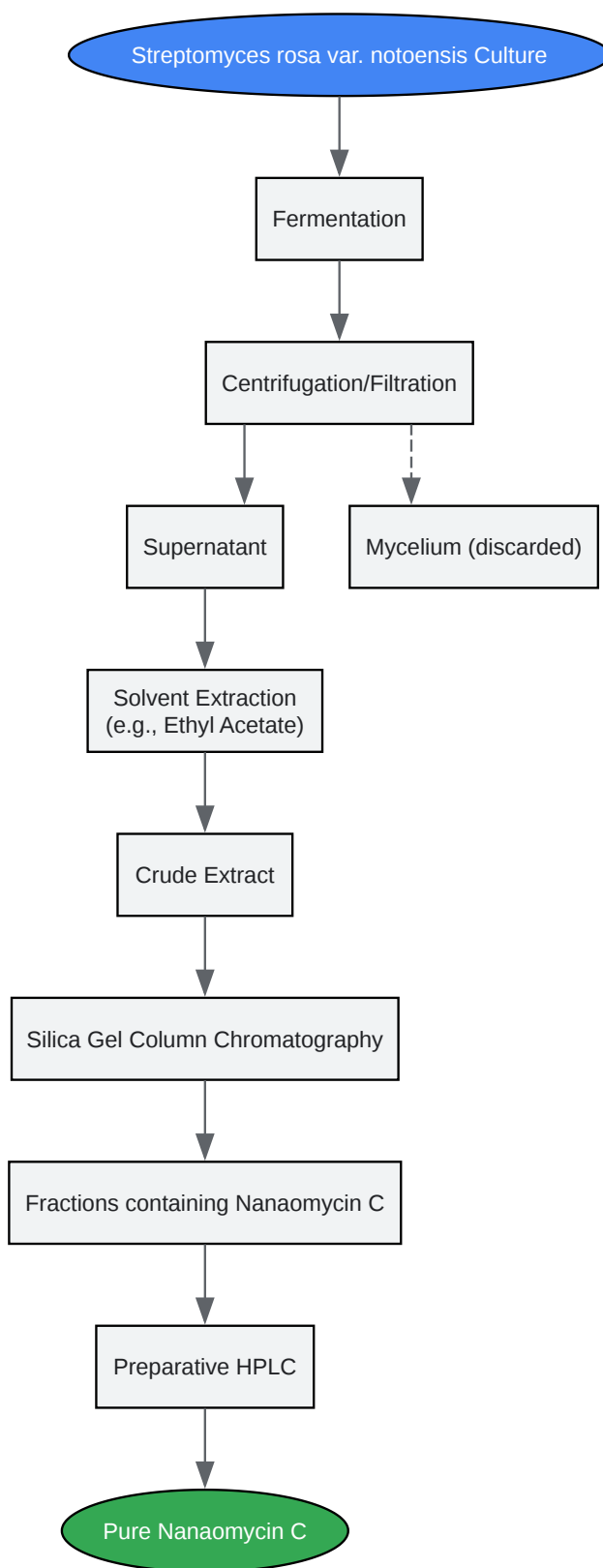
Biosynthesis of Nanaomycin C

The biosynthesis of nanaomycins in *Streptomyces rosa* var. *notoensis* proceeds through a type II polyketide synthase (PKS) pathway, utilizing acetate units as primary building blocks. While the complete biosynthetic gene cluster for nanaomycins has not been fully elucidated in the available literature, a proposed pathway can be constructed based on the identified intermediates.

The biosynthesis is thought to commence with the formation of a polyketide chain, which then undergoes a series of cyclization and modification reactions to yield Nanaomycin D, the first stable intermediate in the pathway.[5] Nanaomycin D is then converted to Nanaomycin A.[5][6] The conversion of Nanaomycin A to **Nanaomycin C** involves an amidation reaction, where the carboxylic acid group of Nanaomycin A is converted to a primary amide. The specific enzyme catalyzing this step has not yet been characterized.

Below is a diagram illustrating the proposed biosynthetic pathway leading to **Nanaomycin C**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Molecular Regulation of Antibiotic Biosynthesis in Streptomyces - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Nanaomycin K, a new epithelial-mesenchymal transition inhibitor produced by the actinomycete "Streptomyces rosa subsp. notoensis" OS-3966 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. researchgate.net [researchgate.net]
- 5. Bioconversion and biosynthesis of nanaomycins using cerulenin, a specific inhibitor of fatty acid and polyketide biosyntheses - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Molecular regulation of antibiotic biosynthesis in streptomyces - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Nanaomycin C: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662403#nanaomycin-c-as-a-secondary-metabolite-of-streptomyces]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com